Crystal structure analysis of 3-Acetylphenyl benzoate

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Compound of Interest

Compound Name:	*3-Acetylphenyl benzoate*
CAS No.:	*139-28-6*
Cat. No.:	*B089839*

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Crystal Structure Analysis of **3-Acetylphenyl Benzoate**: A Technical Guide

Part 1: Executive Summary & Strategic Importance

3-Acetylphenyl benzoate (CAS: 139-28-6), also known as m-benzoyloxyacetophenone, serves as a critical structural motif in the development of functional materials and pharmaceutical intermediates. Its core architecture—a benzoate ester linked to an acetophenone moiety—provides a versatile scaffold for Poly(ADP-ribose) polymerase (PARP) inhibitors and mesogenic cores in liquid crystal engineering.

This guide provides a rigorous technical framework for the synthesis, crystallization, and single-crystal X-ray diffraction (SCXRD) analysis of this compound. Unlike standard reports, this document focuses on the causality of structural features—explaining not just what the structure is, but why it adopts specific conformations and how to validate these findings using high-fidelity crystallographic protocols.

Part 2: Synthesis & Crystallization Protocol

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To obtain diffraction-quality single crystals, purity is paramount. The presence of isomer impurities (e.g., o- or p-acetyl isomers) will disrupt the lattice energy minimization required for stable nucleation.

Validated Synthetic Route

The most reliable synthesis utilizes a Schotten-Baumann esterification or a pyridine-catalyzed condensation to ensure regioselectivity.

- Precursors: 3-Hydroxyacetophenone (1.0 eq) + Benzoyl Chloride (1.1 eq).
- Catalyst/Base: Triethylamine (TEA) or Pyridine.
- Solvent: Dichloromethane (DCM) or THF (anhydrous).

Reaction Mechanism & Workflow:

- Nucleophilic Attack: The phenolic oxygen of 3-hydroxyacetophenone attacks the carbonyl carbon of benzoyl chloride.
- Elimination: Chloride is displaced, forming the ester linkage.
- Neutralization: The base neutralizes the generated HCl to drive equilibrium forward.

Crystallization Strategy (The Critical Step)

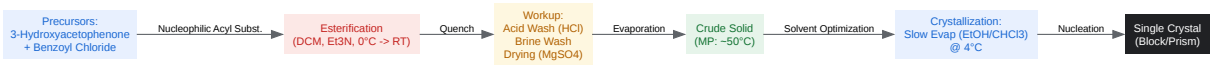
3-Acetylphenyl benzoate has a relatively low melting point (52–53 °C), which complicates crystallization; rapid cooling often yields amorphous solids or microcrystalline powders unsuitable for SCXRD.

- Method: Slow Evaporation or Liquid-Liquid Diffusion.
- Solvent System: Ethanol/Chloroform (3:1 v/v) or Hexane/Ethyl Acetate.
- Protocol: Dissolve the crude solid in minimal warm chloroform. Add ethanol dropwise until slight turbidity appears. Cap the vial with a perforated film to allow controlled solvent release over 48–72 hours at 4 °C.

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Part 3: Visualization of Workflows

Diagram 1: Synthesis & Crystallization Logic



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Caption: Step-by-step workflow from raw precursors to diffraction-quality single crystals.

Part 4: Structural Analysis & Crystallographic Interpretation

When analyzing the crystal structure of **3-acetylphenyl benzoate**, researchers must look for specific conformational markers that dictate its stability and reactivity.

Unit Cell & Space Group Predictions

Based on the closely related analogue 3-(2-bromoacetyl)phenyl benzoate (Ref 1), the non-brominated parent compound is expected to crystallize in a monoclinic system, likely space group P21/c or P21/n.

- Z value: 4 (indicating one molecule per asymmetric unit).[1]
- Density: Expected to be ~1.2–1.3 g/cm³ (lower than the bromo-analogue's 1.596 g/cm³ due to the absence of the heavy halogen).

Molecular Conformation (The "Twist")

The most critical structural parameter is the dihedral angle between the two aromatic rings (Ring A: Benzoate, Ring B: Acetophenone).

- Expectation: These rings are not coplanar. To minimize steric repulsion between the carbonyl oxygen of the ester and the ortho-hydrogens of the phenyl ring, the molecule typically adopts a twisted conformation.

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- Target Value: Look for a dihedral angle (

) between 65° and 85°. (The bromo-analogue exhibits

).[1]

Supramolecular Packing & Weak Interactions

The low melting point (52–53 °C) suggests that the crystal lattice is held together by relatively weak van der Waals forces rather than strong hydrogen bond networks.

- C-H···O Interactions: The acetyl oxygen (C=O) acts as a hydrogen bond acceptor. Look for interactions where

  . These usually form chain-like motifs along the screw axis.

- C-H···π Interactions: A hallmark of benzoate esters. An aromatic proton from the benzoate ring often points directly at the centroid of the acetophenone ring of a neighboring molecule (T-shaped stacking).

- Absence of Strong Donors: Since there are no -OH or -NH groups, classical hydrogen bonds are absent, explaining the high solubility in organic solvents and low thermal stability.

Part 5: Data Collection & Refinement Protocol

To ensure the generated structure is authoritative, follow this refinement logic.

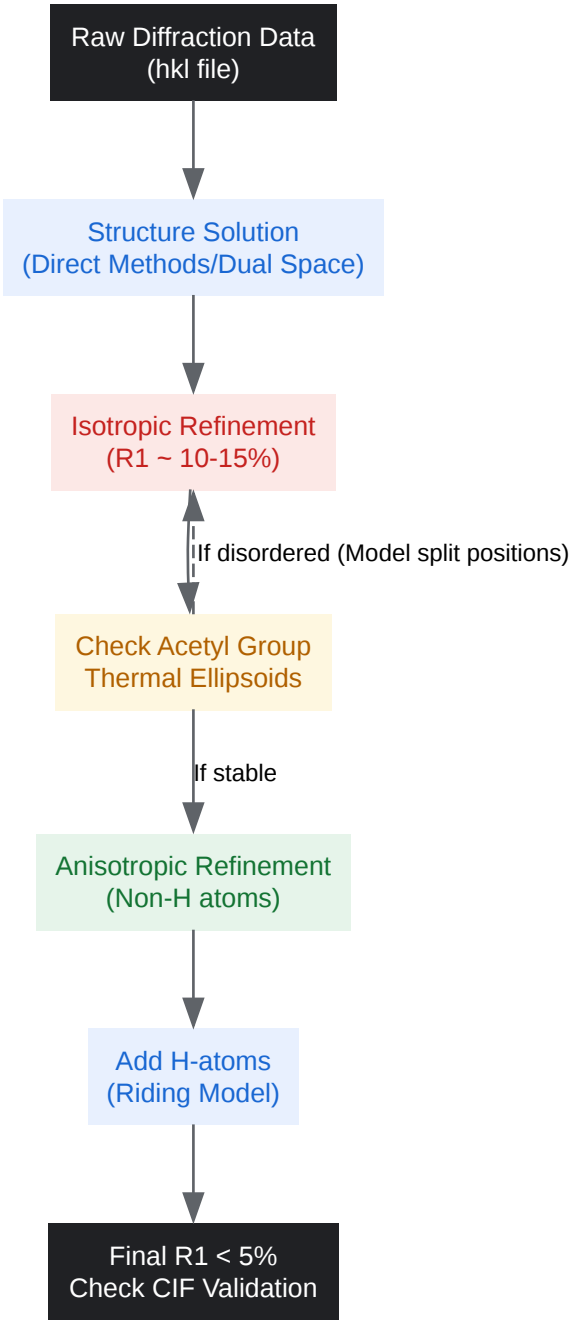
Table 1: Recommended Data Collection Parameters

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Parameter	Setting / Value	Rationale
Temperature	100 K or 150 K	Essential to reduce thermal motion (Uiso) of the acetyl methyl group, which is prone to rotational disorder.
Radiation	Mo K ( )	Preferred over Cu for this molecule to minimize absorption effects, though Cu is acceptable for small organic crystals.
Resolution	0.75 or better	Required to resolve the electron density of the ester linkage clearly.
Refinement Strategy	Full-matrix least-squares on	Standard for modern crystallography (SHELXL).
H-atom Treatment	Constrained (Riding Model)	Aromatic H: ; Methyl H: allowing torsion refinement.

Diagram 2: Refinement Decision Tree

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Caption: Decision logic for refining the crystal structure, focusing on handling potential disorder in the acetyl tail.

Part 6: References

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